

# Essential Safety and Logistical Information for Handling LT052

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## Compound of Interest

Compound Name: LT052

Cat. No.: B1193066

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For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensuring laboratory safety and experimental integrity. This document provides essential, immediate safety and logistical information for the handling of **LT052**, a novel Bromodomain and Extra-Terminal Domain (BET) inhibitor. The following procedural guidance is based on available safety information and general laboratory best practices.

## Chemical and Physical Properties

A summary of the key quantitative data for **LT052** hydrochloride is provided in the table below for easy reference. This information is critical for accurate experimental planning and safety assessments.

Property	Value
Chemical Formula	C <sub>21</sub> H <sub>18</sub> ClN <sub>5</sub> O <sub>4</sub> S
Molecular Weight	471.92 g/mol
Exact Mass	435.1001
Appearance	Solid powder
Purity	Not specified
Solubility	Not specified

## Storage and Stability

Proper storage is crucial to maintain the integrity of **LT052**. The following table outlines the recommended storage conditions based on information from the supplier, MedKoo Biosciences.<sup>[1]</sup>

Condition	Temperature	Duration
Short-term	0 - 4 °C	Days to weeks
Long-term	-20 °C	Months to years

**LT052** is stable for several weeks during standard shipping and customs handling.<sup>[1]</sup> It should be stored in a dry, dark place.<sup>[1]</sup>

## Personal Protective Equipment (PPE) and Handling

While **LT052** is shipped as a non-hazardous chemical, it is intended for research use only and is not for human or veterinary use. A general safety data sheet from the supplier for similar chemical products indicates a range of potential hazards under the Globally Harmonized System (GHS), including skin and eye irritation, respiratory and skin sensitization, and potential for genetic defects and reproductive harm. Therefore, the following personal protective equipment and handling procedures are mandatory.

Recommended Personal Protective Equipment:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) should be worn at all times when handling **LT052**.
- **Eye Protection:** Safety glasses with side shields or goggles are required to protect from splashes or airborne particles.
- **Lab Coat:** A standard laboratory coat must be worn to prevent skin contact.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a NIOSH-approved respirator is recommended.<sup>[2]</sup>

Handling Procedures:

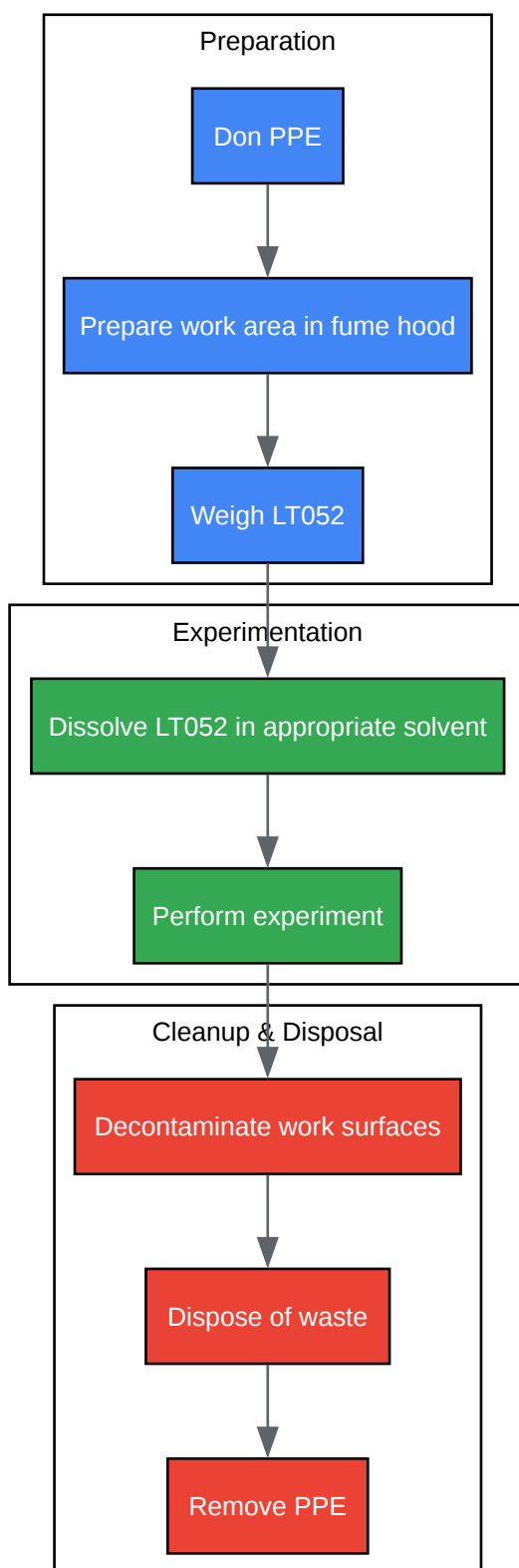
- **Work Area:** All handling of **LT052** powder should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- **Avoid Contact:** Avoid direct contact with skin, eyes, and clothing. In case of accidental contact, immediately flush the affected area with copious amounts of water.
- **Aerosol and Dust Prevention:** Handle the compound carefully to avoid the formation of dust and aerosols.<sup>[2]</sup>
- **Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound.

## Operational and Disposal Plans

A clear plan for the use and disposal of **LT052** is essential for maintaining a safe laboratory environment.

Experimental Workflow:

The following diagram outlines a general workflow for handling **LT052** in a laboratory setting.



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## References

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